

AquaMet Catalyst chemical formula and molecular weight

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Compound of Interest

Compound Name: **AquaMet Catalyst**

Cat. No.: **B8133395**

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AquaMet Catalyst: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the **AquaMet catalyst**, a prominent ruthenium-based complex utilized in olefin metathesis. This document details its chemical properties, catalytic applications, and experimental considerations, with a focus on its utility in aqueous media and relevance to drug discovery and development.

Core Properties of AquaMet Catalyst

AquaMet is a Hoveyda-Grubbs type, second-generation olefin metathesis catalyst.^[1] A key structural feature is the presence of a quaternary ammonium tag, which imparts high solubility in water and other polar solvents.^{[1][2]} This characteristic makes it particularly suitable for applications in green chemistry and for the modification of biological molecules.^{[3][4]}

Chemical and Physical Data

The fundamental chemical and physical properties of the **AquaMet catalyst** are summarized in the table below.

Property	Value
Chemical Formula	C ₃₉ H ₅₅ Cl ₃ N ₄ ORu ^{[1][5]}
Molecular Weight	803.31 g/mol ^{[1][5]}
CAS Number	1414707-08-6 ^[5]
Appearance	Green powder ^[1]
Solubility	Water, Dichloromethane (DCM), Chloroform ^{[1][5]}
Storage Conditions	Long-term: 2-8 °C under inert gas. Short-term: Ambient temperature under inert gas. ^[5]

Catalytic Activity and Applications

AquaMet is a versatile catalyst for various olefin metathesis reactions, including Ring-Closing Metathesis (RCM), Cross-Metathesis (CM), and Ring-Opening Metathesis Polymerization (ROMP).^[1] Its applications are particularly notable in the synthesis of biologically relevant molecules and in drug discovery, owing to its compatibility with aqueous media.^{[3][4]}

Olefin Metathesis in Aqueous Media

The catalyst's performance in water is influenced by factors such as pH and the concentration of chloride ions.^{[6][7]} Speciation studies have shown that in neutral, salt-free water, AquaMet can be converted to metathesis-inactive hydroxide complexes.^{[6][7][8]} The presence of chloride ions can stabilize the active dichloride form of the catalyst.^[6]

Applications in Drug Development

AquaMet has been employed in the synthesis of DNA-encoded chemical libraries, a technology crucial for modern drug discovery.^[1] It has also been utilized in the on-water synthesis and modification of peptides and other biomolecules.^{[3][5]}

Experimental Protocols

Detailed methodologies are crucial for the successful application of the **AquaMet catalyst**. Below are representative experimental protocols.

General Considerations

- Atmosphere: While AquaMet exhibits good stability in air, for optimal results and to prevent catalyst decomposition, especially in solution, reactions are often carried out under an inert atmosphere (e.g., nitrogen or argon).[6]
- Solvent: For reactions in aqueous media, degassed, deionized water should be used.[6] Dichloromethane is a common organic solvent for this catalyst.[9]
- Catalyst Loading: Catalyst loading can vary depending on the substrate and reaction type, but typically ranges from 0.25 to 5 mol%. [3][6]

Example Protocol: Ring-Closing Metathesis (RCM) of Diethyl Diallylmalonate

This protocol is adapted from a practical example provided by Tokyo Chemical Industry Co., Ltd.[9]

Materials:

- **AquaMet catalyst**
- Diethyl diallylmalonate
- Dichloromethane (DCM)
- Nitrogen gas
- Two-necked round-bottomed flask
- Magnetic stirrer

Procedure:

- Add AquaMet (50 mg, 52 μ mol) to a 200 mL two-necked round-bottomed flask.
- Purge the flask with nitrogen gas.

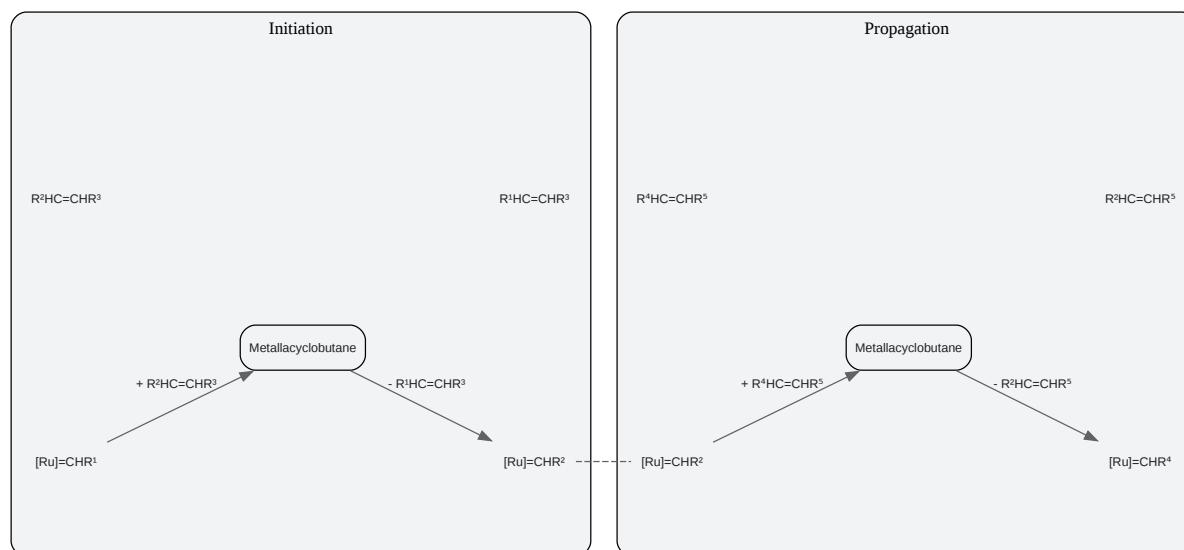
- Add 100 mL of dichloromethane to the flask.
- Dissolve diethyl diallylmalonate (500 mg, 2.08 mmol) in 20 mL of dichloromethane.
- Add the diethyl diallylmalonate solution dropwise to the flask containing the catalyst.
- Stir the reaction mixture at room temperature for 6 hours.
- Monitor the reaction progress using a suitable analytical technique (e.g., NMR).
- Upon completion, remove the solvent under reduced pressure.
- Purify the residue by silica gel column chromatography (hexane:EtOAc = 1:1) to obtain the product, diethyl cyclopent-3-ene-1,1-dicarboxylate.

Mechanistic and Workflow Diagrams

Visual representations of reaction mechanisms and experimental workflows can aid in understanding the processes involving the **AquaMet catalyst**.

The Chauvin Mechanism for Olefin Metathesis

The generally accepted mechanism for olefin metathesis, proposed by Yves Chauvin, proceeds through a series of [2+2] cycloadditions and cycloreversions involving a metal-carbene and a metallacyclobutane intermediate.[\[10\]](#)

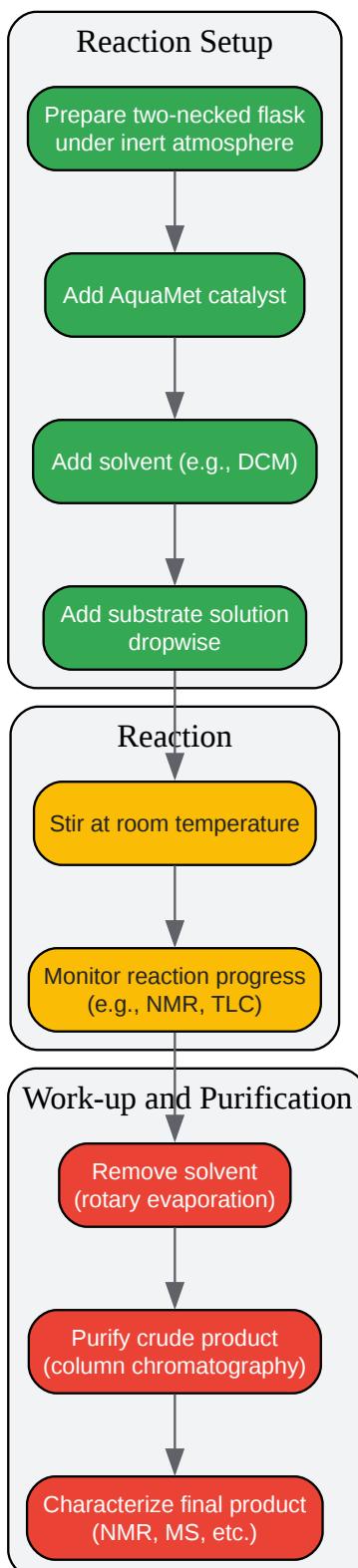


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A simplified representation of the Chauvin mechanism for olefin metathesis.

Experimental Workflow for a Typical RCM Reaction

The following diagram illustrates a standard workflow for performing a ring-closing metathesis reaction using the **AquaMet catalyst**.



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A typical experimental workflow for a ring-closing metathesis (RCM) reaction.

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